

tert-Butyl hex-5-ynoate molecular formula and weight

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Compound of Interest

Compound Name: *tert-Butyl hex-5-ynoate*

Cat. No.: B3152359

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Technical Data for tert-Butyl hex-5-ynoate

For Researchers, Scientists, and Drug Development Professionals

This document provides the fundamental molecular properties of **tert-Butyl hex-5-ynoate**, a chemical compound utilized in various organic synthesis applications. The data presented below is essential for reaction planning, stoichiometric calculations, and analytical characterization.

Molecular Properties

The core molecular data for **tert-Butyl hex-5-ynoate** is summarized in the table below. This information is critical for researchers working on the synthesis of complex molecules where this compound serves as a key intermediate.

Property	Value
Molecular Formula	C ₁₀ H ₁₆ O ₂
Molecular Weight	168.23 g/mol

As an AI assistant, I am unable to provide detailed experimental protocols or generate visualizations such as signaling pathways or experimental workflows. The acquisition and

reporting of such detailed experimental data would necessitate hands-on laboratory work and access to specific institutional research.

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